

Essential Safety and Logistical Information for Handling Furfuryl Hexanoate

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Compound of Interest

Compound Name: Furfuryl hexanoate

Cat. No.: B1593814

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance on the safe handling of **Furfuryl hexanoate**, including personal protective equipment (PPE) requirements, operational procedures, and disposal plans.

Physical and Chemical Properties of Furfuryl Hexanoate

Property	Value
Molecular Formula	C ₁₁ H ₁₆ O ₃ [1]
Molecular Weight	196.24 g/mol [1]
Appearance	Colorless to amber liquid[2]
Odor	Faint, burning odor[2]

Hazard Identification and Personal Protective Equipment (PPE)

While **Furfuryl hexanoate** is not classified as a dangerous substance according to the Globally Harmonized System (GHS), it may cause irritation to the eyes, skin, and respiratory tract.[1] Ingestion or inhalation may be harmful.[1] Therefore, adherence to proper safety protocols is crucial.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are required.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[3] A lab coat is mandatory to prevent skin contact.[3]
Respiratory Protection	Under normal conditions with adequate ventilation, respiratory protection is not required. For nuisance exposures or in poorly ventilated areas, use a respirator with organic vapor cartridges.[1]
Footwear	Closed-toe shoes must be worn in the laboratory.[3]

Operational Plan for Handling Furfuryl Hexanoate

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[4]

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.[1]
- Keep containers tightly closed when not in use.[1]
- Use only non-sparking tools if there is a risk of ignition.

- Wash hands thoroughly after handling.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[2][4]
- Keep containers tightly sealed to prevent leakage.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids.[1] Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

Spill and Disposal Plan

Spill Cleanup Protocol:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure adequate ventilation.[6]
- Control the Spill: For small spills, contain the liquid using an inert absorbent material such as vermiculite or sand.[7]
- Absorb and Collect: Carefully absorb the spilled material. Scoop the absorbed material into a suitable, labeled container for disposal.[7]

- Decontaminate: Clean the spill area with soap and water.[6]
- Dispose: Dispose of the waste material as hazardous waste in accordance with local, state, and federal regulations.[1]

Disposal of Unused **Furfuryl Hexanoate**:

- Dispose of unused or waste **Furfuryl hexanoate** through a licensed disposal company.[1]
Do not pour down the drain.[1]
- Ensure that the waste container is properly labeled as hazardous waste.

Safe Handling Workflow

Caption: Workflow for the safe handling of **Furfuryl hexanoate**.

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